

BMIM TFSI refractive index n_{20/D} 1.428

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 1-Butyl-3-methylimidazolium bis(trifluoromethylsulfonyl)imide

CAS No.: 174899-83-3

Cat. No.: S644962

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Chemical Profile & General Properties

The following table summarizes the key identifiers and available data for BMIM TFSI from the search results [1] [2] [3]:

Property Type	Value / Description
IUPAC Name	1-Butyl-3-methylimidazolium bis(trifluoromethylsulfonyl)imide
Synonyms	BMIM-TFSI; BMI-TFSI [3]
CAS Number	174899-83-3 [3]
Molecular Formula	C ₁₀ H ₁₅ F ₆ N ₃ O ₄ S ₂ [2] [3]
Molecular Weight	419.36 g/mol [3]
Appearance	Colorless to light yellow liquid [3]
Key Applications	HIV-1 integrase inhibitor [3]; Lubricant [4]; Enzymatic reaction medium [1]

Experimentally Determined Properties

The search results included experimental data on the interactions and structural properties of BMIM TFSI, particularly when mixed with other ionic liquids. The methodologies from these studies can serve as a reference for determining properties like refractive index [1].

Experimental Focus	Key Findings	Methodology Overview
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| **Structure & Interactions in Mixtures** | Primary interaction sites are C2H on the cation, O atoms of SO₃ on [TfO]⁻, and O atoms of S=O on [TFSI]⁻. Adding BMIMTFSI weakens hydrogen bonds. | • **Sample Prep:** BMIMTfO–BMIMTFSI mixtures prepared by weighing. • **FTIR Spectroscopy:** Using ZnSe and Ge ATR crystals. • **Computational Analysis:** Quantum chemical calculations and Molecular Dynamics (MD) simulations to optimize ion structures and identify interaction sites. |

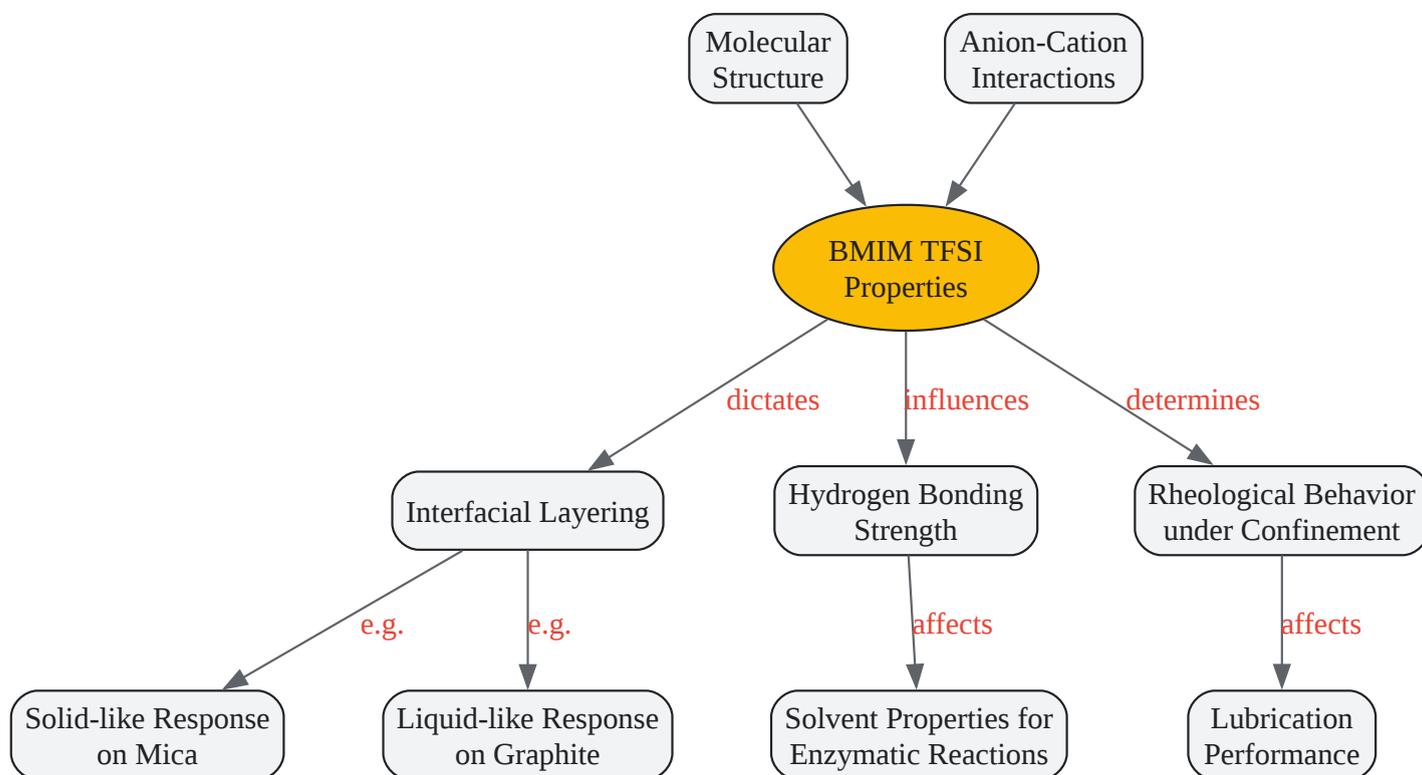
How to Locate Specific Physical Data

The refractive index is a fundamental physical property often found in commercial chemical catalogs or dedicated datasets. Here are practical steps you can take to find it:

- **Check Chemical Supplier Datasheets:** Major suppliers of ionic liquids (such as **MedChemExpress** as mentioned in [3]) typically provide comprehensive physical property data, including refractive index, in their product specifications.
- **Consult Specialized Databases:** Search dedicated chemical databases like **PubChem** [2], which often aggregate physical and thermodynamic data from multiple sources.
- **Review Experimental Papers:** Look for research articles focused on synthesizing and characterizing BMIM TFSI. These studies almost always include measurements of key properties like density, viscosity, and refractive index.

Property Relationships of BMIM TFSI

The search results highlight that the properties of BMIM TFSI, such as its lubrication performance and interaction with other molecules, are influenced by its nanoscale structure. The diagram below illustrates these relationships [5] [1] [4].



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> Key property relationships of BMIM TFSI, based on its molecular structure and interactions, influencing its experimental behavior.

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References

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